

Safety and handling precautions for 5-Bromo-2-(trifluoromethyl)-1H-benzimidazole

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Compound of Interest

Compound Name: 5-Bromo-2-(trifluoromethyl)-1H-benzimidazole

Cat. No.: B1346002

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An In-depth Technical Guide to the Safe Handling of **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole**

This guide provides a comprehensive overview of the essential safety protocols and handling precautions for **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole** (CAS No: 3671-60-1). Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical safety data with field-proven insights to ensure the safe and effective use of this compound in a laboratory setting. The narrative emphasizes the causality behind safety measures, grounding every recommendation in the compound's specific chemical and toxicological profile.

Compound Profile and Scientific Context

5-Bromo-2-(trifluoromethyl)-1H-benzimidazole is a halogenated heterocyclic aromatic compound. The benzimidazole core is a significant scaffold in medicinal chemistry, and the presence of a bromine atom and an electron-withdrawing trifluoromethyl group makes this molecule a versatile intermediate for synthesizing more complex organic compounds, particularly in pharmaceutical research.^[1] Its structural features, however, also dictate its hazardous properties, necessitating a thorough understanding of its risk profile.

Identifier	Value	Source
CAS Number	3671-60-1	[2] [3] [4] [5]
Molecular Formula	C ₈ H ₄ BrF ₃ N ₂	[2] [6]
Molecular Weight	265.03 g/mol	[2] [5] [6]
Appearance	Solid	[2]
Synonyms	6-Bromo-2-(trifluoromethyl)-1H-benzimidazole	[3] [7]

Comprehensive Hazard Assessment

The primary acute hazard associated with **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole** is its high oral toxicity. A published LD₅₀ value in rats of 49 mg/kg categorizes it as a highly toxic substance.[\[7\]](#) This value is the principal driver for the stringent handling protocols outlined in this guide. The compound's classification under the Globally Harmonized System (GHS) reflects this and other irritant properties.

GHS Classification Summary

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	GHS06 (Skull & Crossbones)	Danger
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

(Source: Synthesized from multiple safety data sheets[2][3][6][8])

Expert Analysis of Hazards:

- High Acute Oral Toxicity (H301): The low LD50 value indicates that a small quantity of the substance can be lethal if ingested.[7] This level of toxicity mandates strict controls to prevent any possibility of ingestion, including prohibiting eating, drinking, or smoking in the laboratory and practicing meticulous personal hygiene.[8][9]
- Respiratory Tract Irritation (H335): As a fine solid, the compound can easily become airborne, posing an inhalation risk.[10] The trifluoromethyl and bromo-substituents can contribute to its irritant nature upon contact with the moist surfaces of the respiratory system. Therefore, all manipulations that could generate dust must be performed in a certified chemical fume hood.[6]
- Skin and Eye Irritation (H315, H319): Direct contact with the compound can cause significant skin and eye irritation.[6][8] The chemical's structure allows it to interact with biological tissues, leading to inflammation and potential damage. This necessitates the use of robust personal protective equipment (PPE).

Risk Mitigation and Safe Handling Protocols

A multi-layered approach to risk mitigation, encompassing engineering controls, administrative procedures, and personal protective equipment, is essential for handling this compound.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All work involving the solid compound or its solutions must be conducted in a properly functioning chemical fume hood.[8] This is critical to prevent inhalation of airborne particles and to contain any potential spills. The fume hood should be kept clean and uncluttered to ensure optimal airflow and containment.[11]
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[10][12] Emergency eyewash stations and safety showers must be readily accessible and tested regularly.[8]

Administrative Controls: Standardizing Safety

- Designated Work Area: A specific area of the lab should be designated for working with this high-potency compound.
- Restricted Access: Only trained and authorized personnel should be permitted to handle the chemical.
- Hygiene Practices: Users must wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[6][13] Contaminated clothing should be removed immediately and laundered before reuse.[8][14]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the procedures being performed.

- Eye and Face Protection: Wear chemical safety goggles with side shields conforming to EN 166 (EU) or NIOSH (US) standards.[9][10] A face shield should also be used when there is a significant risk of splashes.[6]
- Skin Protection:

- Gloves: Handle with chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use. Use proper glove removal technique to avoid skin contact.[6][8]
Dispose of contaminated gloves in accordance with hazardous waste procedures.
- Lab Coat: A clean, buttoned lab coat is mandatory. For larger quantities, a chemical-resistant apron or a full protective suit may be necessary.[6]
- Respiratory Protection: For situations where engineering controls may not be sufficient or during emergency response, a full-face respirator with appropriate cartridges should be used.[9][10]

Standard Operating Procedure (SOP) Showcase: Weighing and Solution Preparation

This protocol demonstrates the integration of safety measures into a common laboratory workflow.

Objective: To accurately weigh 100 mg of **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole** and prepare a 10 mg/mL stock solution in DMSO.

1. Pre-Operation Setup: 1.1. Don all required PPE: safety goggles, nitrile gloves, and a buttoned lab coat. 1.2. Verify that the chemical fume hood is operational (check airflow monitor). 1.3. Designate a clean workspace inside the fume hood. Place a disposable absorbent bench liner on the work surface. 1.4. Assemble all necessary equipment: analytical balance, anti-static weighing dish, spatulas, a 10 mL amber glass vial with a screw cap, and calibrated pipettes. 1.5. Pre-label the vial with the chemical name, concentration, solvent, date, and your initials.
2. Weighing Procedure (inside the fume hood): 2.1. Place the anti-static weighing dish on the analytical balance and tare it. 2.2. Carefully open the container of **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole**, pointing the opening away from your face. 2.3. Using a clean spatula, slowly transfer approximately 100 mg of the solid to the weighing dish. Avoid any actions that could create dust. 2.4. Once the target weight is achieved, securely close the primary container. 2.5. Record the exact weight from the balance.

3. Solution Preparation (inside the fume hood): 3.1. Carefully transfer the weighed solid from the dish into the pre-labeled 10 mL vial. A small funnel may be used to prevent loss of material. 3.2. Using a calibrated pipette, add the calculated volume of DMSO to the vial to achieve the final 10 mg/mL concentration. 3.3. Secure the cap on the vial. Gently swirl or vortex the vial until all the solid has dissolved. 3.4. Store the resulting solution in a designated, clearly labeled, and secondary container in a cool, dry place.[14]

4. Post-Operation Cleanup: 4.1. Dispose of the contaminated weighing dish, pipette tips, and bench liner into the designated solid hazardous waste container.[14] 4.2. Decontaminate the spatula and any non-disposable equipment with an appropriate solvent (e.g., ethanol), collecting the rinsate as hazardous waste. 4.3. Wipe down the work surface inside the fume hood. 4.4. Remove PPE in the correct order (gloves first), and wash hands thoroughly with soap and water.

Emergency Preparedness

Rapid and correct response to an emergency is critical.

First-Aid Measures

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[10]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[6][13]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician.[8][10]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Consult a physician immediately.[6][13][14]

Fire-Fighting Measures

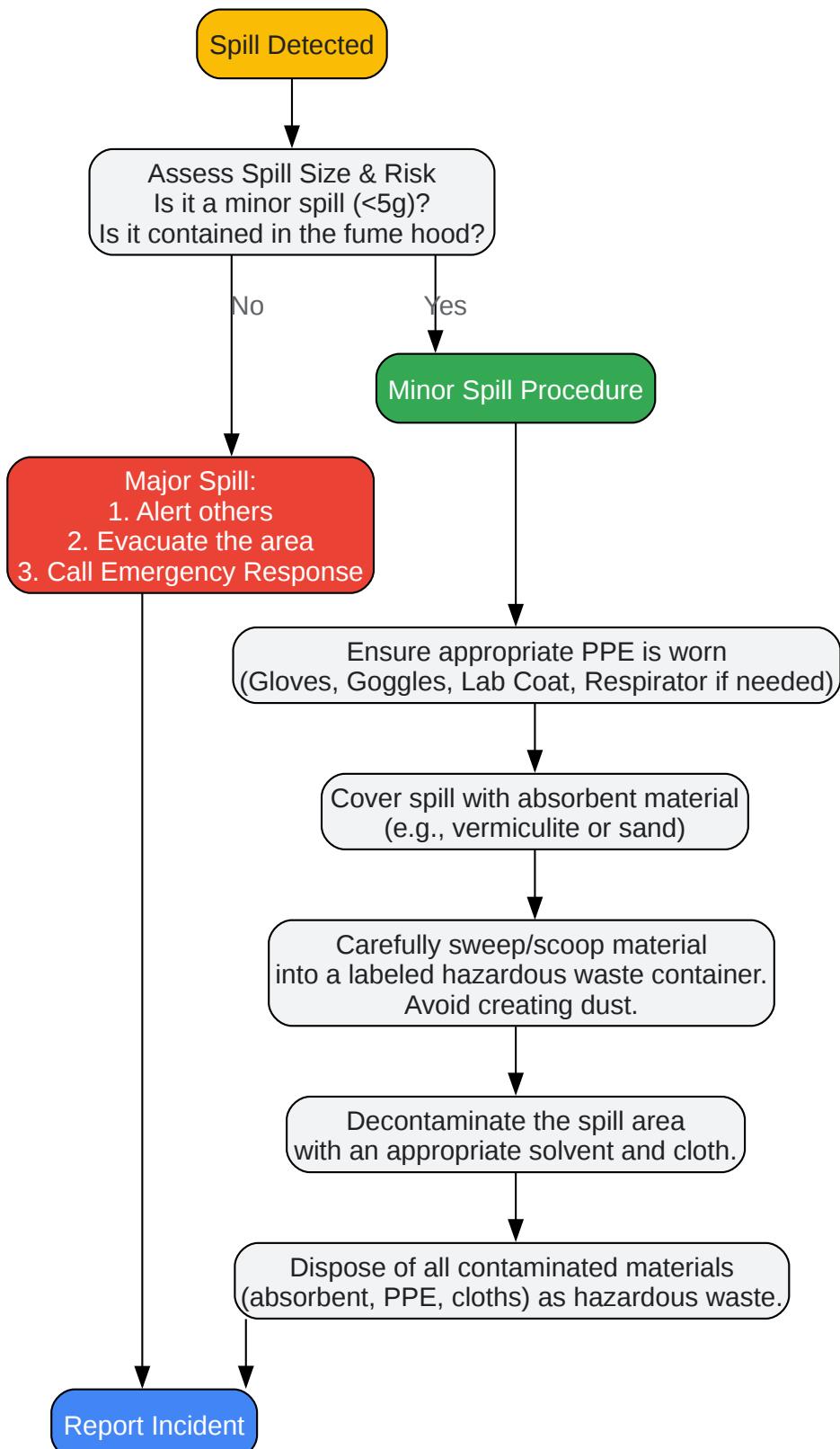
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[10][13]

- Specific Hazards: Combustion may produce toxic fumes of carbon oxides, nitrogen oxides, hydrogen bromide, and hydrogen fluoride.
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[10\]](#)[\[14\]](#)

Accidental Release and Spill Cleanup

For any spill, the primary goal is to prevent exposure and environmental contamination.

Spill Response Workflow

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Caption: Decision workflow for responding to a spill of **5-Bromo-2-(trifluoromethyl)-1H-benzimidazole**.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[10][14] The designated storage area should be a locked cabinet or have restricted access, consistent with its high toxicity.[8][14] Store apart from incompatible materials, such as strong oxidizing agents.
- Disposal: All waste material, including empty containers, contaminated PPE, and cleanup materials, must be disposed of as hazardous waste.[14] Do not let the chemical enter drains. [10][13] Disposal must be handled by a licensed professional waste disposal service in accordance with local, state, and federal regulations.

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